

Synthesis protocol for 5-Cyclopropoxy-6-nitronicotinamide from 5-hydroxynicotinamide

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Compound of Interest

Compound Name: 5-Cyclopropoxy-6-nitronicotinamide

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Advanced Synthesis Protocol: 5-Cyclopropoxy-6-nitronicotinamide

Executive Summary

This application note details the synthesis of **5-Cyclopropoxy-6-nitronicotinamide** from 5-hydroxynicotinamide. The synthesis addresses two primary chemical challenges: the regioselective nitration of the pyridine ring and the introduction of a cyclopropyl ether moiety, which is notoriously difficult via standard nucleophilic substitution (

) due to the strain and orbital trajectory of the cyclopropyl ring.

The protocol utilizes a two-step sequence:

- **Regioselective Nitration:** Electrophilic aromatic substitution controlled by the directing effects of the hydroxyl group.
- **O-Cyclopropylation:** A Mitsunobu coupling strategy is prioritized for high yield and mild conditions, with a high-temperature alkylation provided as a scalable alternative.

Retrosynthetic Analysis & Strategy

The target molecule features a 3,5,6-trisubstituted pyridine core. The retrosynthetic disconnection reveals that the cyclopropyl ether is best installed after the nitration to avoid oxidation of the sensitive ether and to utilize the nitro group's electron-withdrawing nature to prevent N-alkylation side reactions.

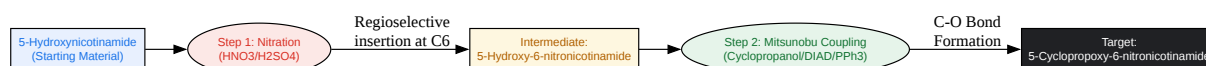
Reaction Pathway[1][2][3][4][5][6][7][8][9][10][11][12]

- Starting Material: 5-Hydroxynicotinamide.
- Intermediate: 5-Hydroxy-6-nitronicotinamide.
- Target: **5-Cyclopropoxy-6-nitronicotinamide**.

Mechanistic Logic[10]

- Nitration: The 5-hydroxyl group is a strong ortho/para activator. In the pyridine ring, the position ortho to the hydroxyl and alpha to the nitrogen (Position 6) is the most activated nucleophilic site, dominating over Position 4 (sterically hindered) and Position 2 (para to OH, but less favored in 3-hydroxypyridines compared to the 2-position relative to OH).
- Cyclopropylation: Cyclopropyl halides do not undergo

reactions. Therefore, we employ the Mitsunobu reaction (using cyclopropanol) to invert the stereochemistry of the alcohol (though irrelevant for cyclopropanol) and form the ether bond under neutral conditions.



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Figure 1: Synthetic route for **5-Cyclopropoxy-6-nitronicotinamide**.

Experimental Protocol

Step 1: Synthesis of 5-Hydroxy-6-nitronicotinamide

Objective: Introduce a nitro group at the C6 position. Mechanism: Electrophilic Aromatic Substitution (

).

Reagent	MW (g/mol)	Equiv.[1]	Amount
5-Hydroxynicotinamide	138.12	1.0	5.00 g
Sulfuric Acid (conc.)	98.08	Solvent	25.0 mL
Nitric Acid (Fuming, >90%)	63.01	1.5	2.5 mL

Procedure:

- **Dissolution:** In a 100 mL round-bottom flask equipped with a magnetic stir bar and an internal thermometer, dissolve 5-hydroxynicotinamide (5.00 g) in concentrated H₂SO₄ (25 mL). Cool the solution to 0–5 °C using an ice-water bath.
- **Nitration:** Add fuming HNO₃ (2.5 mL) dropwise over 20 minutes, ensuring the internal temperature does not exceed 10 °C. Caution: Exothermic reaction.
- **Reaction:** Remove the ice bath and allow the mixture to warm to room temperature. Then, heat the reaction mixture to 60 °C for 4 hours. Monitor by TLC (Eluent: 10% MeOH in DCM) or LC-MS.
- **Quench:** Cool the mixture to room temperature and pour it slowly onto 200 g of crushed ice with vigorous stirring.
- **Isolation:** Adjust the pH of the aqueous solution to pH 3–4 using 50% NaOH solution (keep cold during addition). A yellow precipitate should form.
- **Purification:** Filter the solid, wash with cold water (2 x 20 mL), and dry under vacuum at 45 °C.
 - Yield Expectation: 60–75%.

- Appearance: Yellow solid.

Step 2: Synthesis of 5-Cyclopropoxy-6-nitronicotinamide

Objective: O-Alkylation of the 5-hydroxyl group with a cyclopropyl moiety. Choice of Method: Method A (Mitsunobu) is recommended for laboratory scale due to higher reliability. Method B is a backup for larger scales where reagent cost is a factor.

Method A: Mitsunobu Reaction (Recommended)[2]

Reagent	MW (g/mol)	Equiv.[1]	Amount
5-Hydroxy-6-nitronicotinamide	183.12	1.0	2.00 g
Cyclopropanol	58.08	1.5	0.95 g
Triphenylphosphine (PPh ₃)	262.29	1.5	4.30 g
DIAD (or DEAD)	202.21	1.5	3.2 mL
THF (Anhydrous)	-	Solvent	40 mL

Procedure:

- Setup: Flame-dry a 250 mL round-bottom flask and flush with Nitrogen/Argon.
- Mixing: Add 5-Hydroxy-6-nitronicotinamide (2.00 g), Triphenylphosphine (4.30 g), and Cyclopropanol (0.95 g) to the flask. Dissolve in anhydrous THF (40 mL).
- Addition: Cool the mixture to 0 °C. Add DIAD (3.2 mL) dropwise over 15 minutes. The solution will turn yellow/orange.
- Reaction: Allow the reaction to warm to room temperature and stir for 12–16 hours.
- Workup: Concentrate the reaction mixture under reduced pressure.

- Purification: Dissolve the residue in minimal DCM and purify via silica gel flash chromatography.
 - Gradient: 0% to 5% Methanol in Dichloromethane.
 - Note: Triphenylphosphine oxide (byproduct) elutes later than the ether product in non-polar systems, but can be tricky. A wash of the crude solid with diethyl ether can sometimes remove PPh_3O before chromatography.

Method B: Direct Alkylation (Alternative)

Use this if Cyclopropanol/DIAD is unavailable.

- Reagents: Bromocyclopropane (3.0 equiv), Cs_2CO_3 (2.0 equiv), DMF, 150 °C (Sealed Tube).
- Note: This requires harsh conditions because cyclopropyl bromide is extremely unreactive toward
- . Yields are typically lower (30–40%).

Analytical Characterization

Technique	Expected Data
^1H NMR ($\text{DMSO}-d_6$)	δ 8.60 (s, 1H, Ar-H), δ 8.20 (s, 1H, Ar-H), δ 7.80/7.50 (br s, 2H, NH_2), δ 4.10 (m, 1H, O-CH-cyclopropyl), δ 0.8–0.6 (m, 4H, cyclopropyl CH_2).
LC-MS	$[\text{M}+\text{H}]^+ = 224.06$
Appearance	Pale yellow to off-white solid.

Safety & Handling

- Fuming Nitric Acid: Extremely corrosive and strong oxidizer. Use glass syringes and work in a well-ventilated fume hood.
- DIAD/DEAD: Shock sensitive and toxic. Store in a refrigerator. Explosion hazard if heated in a closed system.

- Cyclopropanol: Flammable liquid.

References

- Regioselectivity discussion: The hydroxyl group at C5 directs nitration to the ortho-position (C6)
- Mitsunobu Reaction on Pyridines
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- To cite this document: BenchChem. [Synthesis protocol for 5-Cyclopropoxy-6-nitronicotinamide from 5-hydroxynicotinamide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14818184/docs#synthesis-protocol-for-5-cyclopropoxy-6-nitronicotinamide-from-5-hydroxynicotinamide>]

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